

PF-06835919 stability and proper storage conditions

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Compound of Interest

Compound Name: PF-06835919

Cat. No.: B610014

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Technical Support Center: PF-06835919

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **PF-06835919**. Below you will find guidance on the stability and proper storage of this compound, along with troubleshooting advice and experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **PF-06835919**?

For optimal stability, solid **PF-06835919** should be stored in a dry, dark environment.

Recommended storage temperatures are 0-4 °C for short-term storage (days to weeks) and -20 °C for long-term storage (months to years).^{[1][2][3]} When stored properly, the compound has a shelf life of over two years.^{[1][2]}

Q2: How should I store **PF-06835919** in a stock solution?

PF-06835919 is soluble in DMSO.^{[1][2][3]} Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For short-term storage (days to weeks), stock solutions can be kept at 0-4 °C.^{[2][3]} For longer-term storage, it is recommended to store stock solutions at -20 °C (for up to one month) or -80 °C (for up to six months).^{[4][5]}

Q3: Is **PF-06835919** stable during shipping?

Yes, **PF-06835919** is shipped as a non-hazardous chemical at ambient temperature. The compound is considered stable enough for the duration of ordinary shipping, including time spent in customs.^{[1][3]}

Q4: I observe precipitation in my stock solution after thawing. What should I do?

If precipitation occurs upon thawing, you can gently warm and/or sonicate the solution to aid in redissolution. To prevent this, ensure the compound is fully dissolved initially and consider preparing smaller aliquots to minimize the need for repeated freeze-thaw cycles.

Q5: My experimental results are inconsistent. Could this be related to compound instability?

Inconsistent results could potentially be due to compound degradation. Ensure you are following the recommended storage and handling procedures. If you suspect degradation, it is advisable to use a fresh vial of the compound or prepare a new stock solution from solid material. For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.^[4]

Stability and Storage Data Summary

The following table summarizes the recommended storage conditions for **PF-06835919** in both solid form and solution.

Form	Storage Condition	Duration	Stability Notes
Solid Powder	0 - 4 °C, Dry, Dark	Short-term (Days to Weeks)	Protect from light and moisture.
-20 °C, Dry, Dark	Long-term (Months to Years)	Recommended for optimal long-term stability. Shelf life is greater than 2 years if stored properly. [1] [2] [3]	
DMSO Stock Solution	0 - 4 °C	Short-term (Days to Weeks)	Aliquot to avoid repeated freeze-thaw cycles.
-20 °C	Up to 1 Month	Use within one month for best results. [4] [5]	
-80 °C	Up to 6 Months	Recommended for longer-term storage of stock solutions. [4] [5]	

Experimental Protocol: Assessing the Stability of PF-06835919

This protocol provides a general framework for evaluating the stability of **PF-06835919** under various conditions.

1. Objective: To determine the stability of **PF-06835919** in a specific solvent and under defined storage conditions over a set period.

2. Materials:

- **PF-06835919** (solid)
- High-purity solvent (e.g., DMSO, Ethanol)
- Calibrated analytical balance

- Volumetric flasks and pipettes
- Amber glass vials with screw caps
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Temperature-controlled storage chambers (e.g., refrigerator, freezer, incubator)
- pH meter (if assessing pH stability)

3. Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **PF-06835919** solid.
 - Dissolve the compound in the chosen solvent to a precise final concentration (e.g., 10 mM).
 - Ensure the compound is completely dissolved using gentle vortexing or sonication if necessary.
- Sample Preparation and Storage:
 - Aliquot the stock solution into multiple amber glass vials to create individual test samples.
 - Prepare a "Time 0" sample for immediate analysis.
 - Store the remaining vials under the desired experimental conditions (e.g., 4°C, -20°C, room temperature, 37°C). Protect from light unless photostability is being assessed.
- Stability Analysis (HPLC):
 - At designated time points (e.g., 0, 24, 48, 72 hours; 1, 2, 4 weeks), retrieve one vial from each storage condition.
 - Allow the sample to equilibrate to room temperature.

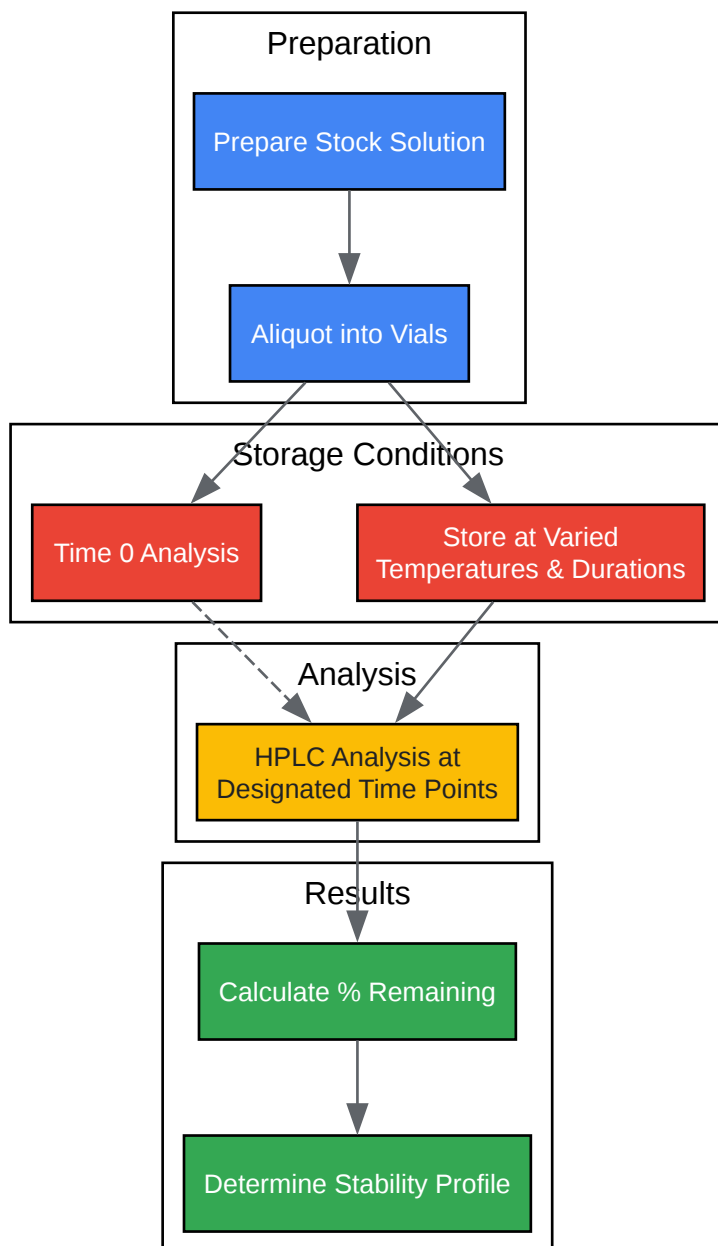
- Analyze the sample by HPLC to determine the concentration of **PF-06835919**. A suitable HPLC method should be developed and validated to ensure accurate quantification and separation from any potential degradation products.
- The peak area of the parent compound is used to calculate its concentration relative to the "Time 0" sample.

4. Data Analysis:

- Calculate the percentage of **PF-06835919** remaining at each time point compared to the initial concentration at Time 0.
- Plot the percentage of the remaining compound against time for each storage condition.
- Determine the time at which the concentration of **PF-06835919** falls below a predefined threshold (e.g., 90%) to establish its stability under those conditions.

Experimental Workflow

PF-06835919 Stability Assessment Workflow



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Caption: Workflow for assessing the stability of **PF-06835919**.

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